

Taltobulin Intermediate-12: An In-Depth Technical Examination

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Compound of Interest

Compound Name: Taltobulin intermediate-12

Cat. No.: B15135443

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide addresses the available information on **Taltobulin intermediate-12**, a compound implicated in the synthesis of the potent anti-cancer agent Taltobulin (also known as HTI-286). Despite significant interest in Taltobulin and its synthetic pathway, a definitive Chemical Abstracts Service (CAS) number and detailed experimental protocols specifically for "**Taltobulin intermediate-12**" remain elusive in publicly accessible scientific literature and chemical databases. While a molecular formula of $C_{12}H_{15}NO_3$ and a corresponding molecular weight of 221.25 g/mol have been associated with this intermediate, this information is insufficient for unambiguous identification due to the existence of isomers, such as the pesticide Carbofuran, which shares the same molecular formula. This guide summarizes the available data, highlights the current challenges in identifying this specific intermediate, and provides context within the broader synthesis of Taltobulin.

Quantitative Data

Due to the lack of a confirmed structure and dedicated experimental studies for **Taltobulin intermediate-12**, a comprehensive table of its physicochemical properties cannot be provided. However, based on information from a commercial supplier, the following data has been attributed to a compound referred to as "**Taltobulin intermediate-12**":

Property	Value	Source
Molecular Formula	C12H15NO3	Supplier Data
Molecular Weight	221.25 g/mol	Supplier Data
CAS Number	Not available	-

Note: The absence of a CAS number and the fact that the provided molecular formula and weight match other known compounds, such as Carbofuran (CAS No. 1563-66-2), underscore the critical need for further structural elucidation to definitively identify **Taltobulin intermediate-12**.

Taltobulin Synthesis and the Challenge of Intermediate Identification

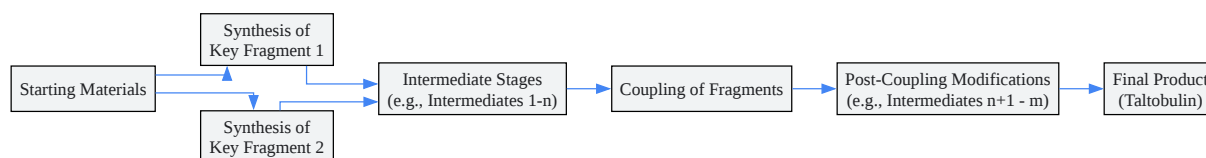
Taltobulin is a synthetic analog of the natural product hemiasterlin and has been investigated as a potent microtubule-destabilizing agent for cancer therapy. Its synthesis involves a multi-step pathway with numerous intermediates. While scientific publications describe various synthetic routes to Taltobulin and its analogs, they often do not provide a systematic numbering of all intermediates or detailed characterization data for each one. Commercial suppliers have listed several "Taltobulin intermediates" with numerical designations (e.g., intermediate-3, intermediate-9), but these are often not correlated with specific structures or CAS numbers in the broader scientific literature.

The inability to definitively identify "**Taltobulin intermediate-12**" presents a significant challenge for researchers. Without a confirmed chemical structure, it is impossible to:

- Assign a unique CAS number for regulatory and tracking purposes.
- Retrieve or develop specific experimental protocols for its synthesis, purification, and characterization.
- Investigate its potential biological activity or role in any signaling pathways.
- Create accurate visualizations of its structure or its position within the Taltobulin synthesis workflow.

Logical Relationship: The Path to Taltobulin

While the specific details of "intermediate-12" are unavailable, a generalized logical workflow for the synthesis of a complex molecule like Taltobulin can be conceptualized. This process typically involves the sequential formation of key structural fragments, which are then coupled and further modified to yield the final product.



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Caption: Generalized workflow for multi-step organic synthesis.

Conclusion and Future Directions

The request for an in-depth technical guide on **Taltobulin intermediate-12** highlights a critical gap in the publicly available information regarding the synthesis of Taltobulin. The lack of a confirmed CAS number and detailed experimental data for this specific intermediate prevents a comprehensive analysis.

For researchers and drug development professionals interested in this area, the following steps are recommended:

- **Consult Primary Literature:** A thorough review of patents and supplementary information from key publications on Taltobulin synthesis may provide more detailed schemes with numbered intermediates.
- **Direct Inquiry:** Contacting the original authors of seminal papers on Taltobulin synthesis or the technical support of chemical suppliers listing this intermediate may yield more specific information.

- **Structural Analysis:** In the absence of existing data, de novo structural elucidation of the commercially available "**Taltobulin intermediate-12**" would be necessary to confirm its identity.

Until a definitive structure and corresponding data are available, any discussion of the experimental protocols or biological significance of "**Taltobulin intermediate-12**" remains speculative. This guide serves to transparently present the current state of knowledge and the challenges in obtaining the requested detailed information.

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